

An In-depth Technical Guide to Bromodiphenylmethane (CAS Number 776-74-9)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromodiphenylmethane (CAS No. 776-74-9), also known as benzhydryl bromide, is a halogenated aromatic hydrocarbon widely utilized as a key intermediate in organic synthesis.[1] [2] Its chemical structure, featuring a diphenylmethane core with a bromine substituent, imparts a high degree of reactivity, making it a valuable building block for the synthesis of a diverse range of compounds, most notably in the pharmaceutical industry.[3][4] This technical guide provides a comprehensive overview of the chemical and physical properties of bromodiphenylmethane, detailed experimental protocols for its synthesis and common applications, a summary of its known hazards and toxicological profile, and analytical data for its characterization.

Chemical and Physical Properties

Bromodiphenylmethane is a white to orange-brown crystalline solid or low melting mass with a pungent odor.[2][4] It is a lachrymator, meaning it can cause irritation and tearing of the eyes. [1][5] The compound is insoluble in water but soluble in organic solvents such as alcohol and benzene.[5][6] It is sensitive to moisture and can be corrosive to metals in its presence.[1]

Table 1: Physicochemical Properties of **Bromodiphenylmethane**



Property	Value	Reference(s)
CAS Number	776-74-9	[1]
Molecular Formula	C13H11Br	[7]
Molecular Weight	247.13 g/mol	[7]
Appearance	White to orange-brown crystalline solid or low melting mass	[2][4]
Odor	Pungent	[5]
Melting Point	33-42 °C	[4]
Boiling Point	184 °C at 20 mmHg	[2]
Solubility	Insoluble in water; soluble in alcohol and benzene	[5][6]
Density	~0.9 g/cm ³	[3]
Refractive Index	~1.629	[3]
Flash Point	>110 °C (>230 °F)	[2]

Synthesis and Reactions Synthesis of Bromodiphenylmethane

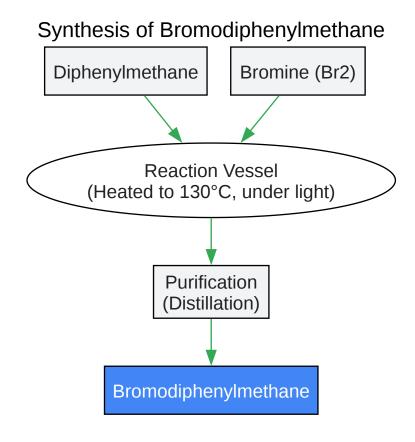
A common method for the synthesis of **bromodiphenylmethane** involves the direct bromination of diphenylmethane.[5][8]

Experimental Protocol:

- In a suitable reaction vessel equipped with a reflux condenser and a dropping funnel, diphenylmethane is heated.
- Under illumination, bromine is added dropwise to the heated diphenylmethane.



- The reaction mixture is maintained at a temperature of approximately 130°C for one hour to facilitate the reaction.[5]
- Upon completion, the reaction mixture is cooled, and the crude bromodiphenylmethane is purified, typically by distillation under reduced pressure.



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Caption: Workflow for the synthesis of **Bromodiphenylmethane**.

Use in the Synthesis of Cinnarizine

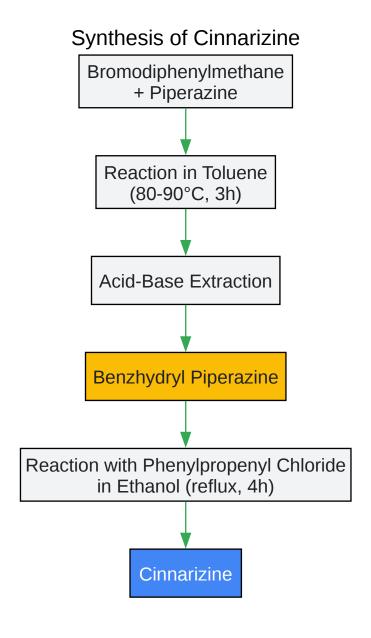
Bromodiphenylmethane is a key starting material in the synthesis of the antihistamine and calcium channel blocker, Cinnarizine.[5]

Experimental Protocol:

- **Bromodiphenylmethane** is added dropwise to a solution of piperazine in toluene.
- The mixture is stirred at 80-90°C for 3 hours.[5]



- After cooling, the reaction mixture is washed with water and then extracted with 10% hydrochloric acid.
- The acidic aqueous layer is made alkaline to precipitate benzhydryl piperazine, which is then filtered and dried.
- The resulting benzhydryl piperazine is dissolved in 95% ethanol with sodium carbonate.
- Phenylpropenyl chloride is added dropwise at approximately 65°C.
- The mixture is heated under reflux for 4 hours and then filtered while hot to yield Cinnarizine after purification.[5]





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Caption: Workflow for the synthesis of Cinnarizine.

Biological Activity and Signaling Pathways

Bromodiphenylmethane is primarily recognized for its role as a reactive intermediate in the synthesis of various biologically active compounds.[3][9] It is a key precursor in the production of the wakefulness-promoting agent Modafinil and in the synthesis of O-(triazolyl)methyl carbamates, which are potent inhibitors of fatty acid amide hydrolase (FAAH).[3][5] The inhibition of FAAH leads to increased levels of endocannabinoids, which have therapeutic potential in the management of anxiety and chronic pain.[3]

There is limited information available in the public domain regarding the intrinsic biological activity and specific signaling pathways directly modulated by **bromodiphenylmethane** itself. Its high reactivity suggests that any biological effects are likely to be non-specific and potentially cytotoxic. Further research is required to elucidate any specific biological targets of this compound.

Analytical Data

Table 2: Spectroscopic Data for **Bromodiphenylmethane**



Technique	Data	Reference(s)
¹H NMR	Representative chemical shifts are expected for the methine proton and the aromatic protons.	[1]
¹³ C NMR	A single peak for the methine carbon and multiple peaks in the aromatic region are characteristic.	[1][10][11]
Mass Spec.	The mass spectrum shows a characteristic isotopic pattern for bromine, with major fragments at m/z 167 and 165.	[1]
FT-IR	Strong absorption bands are observed around 1275 cm $^{-1}$ (v C-H), 1680 cm $^{-1}$ (v C=C), and 2900 cm $^{-1}$ (v O-H).	[5][6]

Hazards and Toxicology

Bromodiphenylmethane is classified as a corrosive substance and can cause severe skin burns and eye damage.[1][12] It is also a lachrymator and may cause respiratory irritation.[1][5]

Table 3: GHS Hazard Classifications for Bromodiphenylmethane

Hazard Class	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage	[1]
Corrosive to Metals	H290: May be corrosive to metals	[1]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation	[1]



Toxicological Information:

- Acute Toxicity: Based on ATE (Acute Toxicity Estimate) data, the classification criteria for acute oral and dermal toxicity are not met (ATE > 2000 mg/kg).[13] The toxicological properties have not been fully investigated.[13]
- Health Effects: Inhalation, ingestion, or skin contact may cause severe injury.[1] Contact with the molten substance can cause severe burns.[1] It is classified as a dermatotoxin, causing skin burns, and can induce toxic pneumonitis (inflammation of the lungs).[1]

Handling and Safety Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.
- Handling: Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[12]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[8] Store in a corrosives area.
- In case of fire: Use dry chemical, CO₂, or alcohol-resistant foam.[1]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.



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Caption: Key safety considerations for handling **Bromodiphenylmethane**.



Conclusion

Bromodiphenylmethane is a versatile and highly reactive chemical intermediate with significant applications in the synthesis of pharmaceuticals and other complex organic molecules. Its utility is underscored by its role in the production of drugs such as Modafinil and Cinnarizine. However, its corrosive and lachrymatory nature necessitates strict adherence to safety protocols during handling and storage. This guide provides essential technical information to support researchers and drug development professionals in the safe and effective use of this important synthetic building block. Further research into the specific biological activities and toxicological profile of bromodiphenylmethane would be beneficial for a more complete understanding of its properties.

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